

Application Notes and Protocols for the Synthesis of Sprodiamide

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Compound of Interest

Compound Name: *Sprodiamide*

CAS No.: *167165-71-1*

Cat. No.: *B15622231*

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Disclaimer: Publicly available, detailed standard operating procedures for the synthesis of "**Sprodiamide**" are scarce. The following protocol is a representative procedure based on the synthesis of a closely related and well-documented gadolinium-based MRI contrast agent, Gadodiamide. This document is intended for informational purposes for researchers, scientists, and drug development professionals. All laboratory work should be conducted by trained personnel in a controlled environment, adhering to all relevant safety guidelines.

Introduction

Sprodiamide, a gadolinium-based contrast agent (GBCA), is utilized in magnetic resonance imaging (MRI) to enhance the visibility of internal body structures. The paramagnetic properties of the gadolinium (III) ion shorten the T1 relaxation time of adjacent water protons, leading to a brighter signal in the resulting image. To mitigate the inherent toxicity of free Gd(III) ions, the metal is chelated with a ligand, in this case, a derivative of diethylenetriaminepentaacetic acid (DTPA). This document outlines a representative standard operating procedure for the synthesis of **Sprodiamide**, based on the established synthesis of Gadodiamide.

Synthesis Overview

The synthesis of **Sprodiamide** analog, Gadodiamide, involves the reaction of diethylenetriaminepentaacetic bismethylamide (DTPA-BMA) with a gadolinium source, typically gadolinium(III) oxide (Gd_2O_3), in an aqueous solution. The resulting complex is then purified and isolated.

Experimental Protocol

3.1. Materials and Reagents

Reagent/Material	Grade	Supplier (Example)
Diethylenetriaminepentaacetic bismethylamide (DTPA-BMA)	≥98%	Sigma-Aldrich
Gadolinium(III) oxide (Gd_2O_3)	99.9%	Alfa Aesar
Deionized Water	High-Purity	In-house
Hydrochloric Acid (HCl)	ACS Grade	Fisher Scientific
Sodium Hydroxide (NaOH)	ACS Grade	VWR
0.22 μm Syringe Filters	Sterile	MilliporeSigma

3.2. Equipment

- Glass reaction vessel (e.g., 1 L jacketed reactor)
- Overhead stirrer
- Heating/cooling circulator
- pH meter
- Lyophilizer (Freeze-dryer)
- High-performance liquid chromatography (HPLC) system
- Inductively coupled plasma mass spectrometry (ICP-MS)

3.3. Synthesis Procedure

- Reaction Setup:
 - To a 1 L jacketed glass reaction vessel, add 500 mL of deionized water.
 - Begin stirring the water and bring the temperature to 45-60 °C using the heating circulator.
- Reactant Addition:
 - Slowly add 1 mole equivalent of diethylenetriaminepentaacetic bismethylamide (DTPA-BMA) to the heated water and stir until fully dissolved.
 - Gradually add 0.5 mole equivalents of gadolinium(III) oxide (Gd_2O_3) to the DTPA-BMA solution. Note: Gd_2O_3 is a solid and will initially form a suspension.
- Reaction:
 - Maintain the reaction mixture at 45-60 °C with continuous stirring.
 - Monitor the reaction progress. The reaction is considered complete when the solution becomes clear, indicating the formation of the gadolinium complex. This may take several hours.
 - Throughout the reaction, monitor the pH and adjust to a neutral range (pH 6.5-7.5) using dilute HCl or NaOH as necessary.
- Filtration:
 - Once the reaction is complete, cool the solution to room temperature.
 - Filter the solution through a 0.22 μm syringe filter to remove any unreacted starting material or particulate matter.
- Purification (Lyophilization):
 - Transfer the clear, filtered solution to a suitable container for lyophilization.

- Freeze the solution to at least -40 °C.
- Lyophilize the frozen solution under vacuum until a dry, white powder is obtained. A representative freeze-drying cycle is detailed in the table below.

3.4. Characterization

- Purity: Assess the purity of the final product by HPLC.
- Gadolinium Content: Determine the concentration of free gadolinium using ICP-MS to ensure it is within acceptable safety limits.
- Structure Confirmation: Confirm the structure of the synthesized **Sprodiamide** using techniques such as NMR and Mass Spectrometry.

Data Presentation

Table 1: Representative Reaction Parameters

Parameter	Value
Reaction Temperature	55 ± 5 °C
Reaction Time	4-6 hours
Final pH	7.0 ± 0.5
Molar Ratio (DTPA-BMA:Gd ₂ O ₃)	2:1

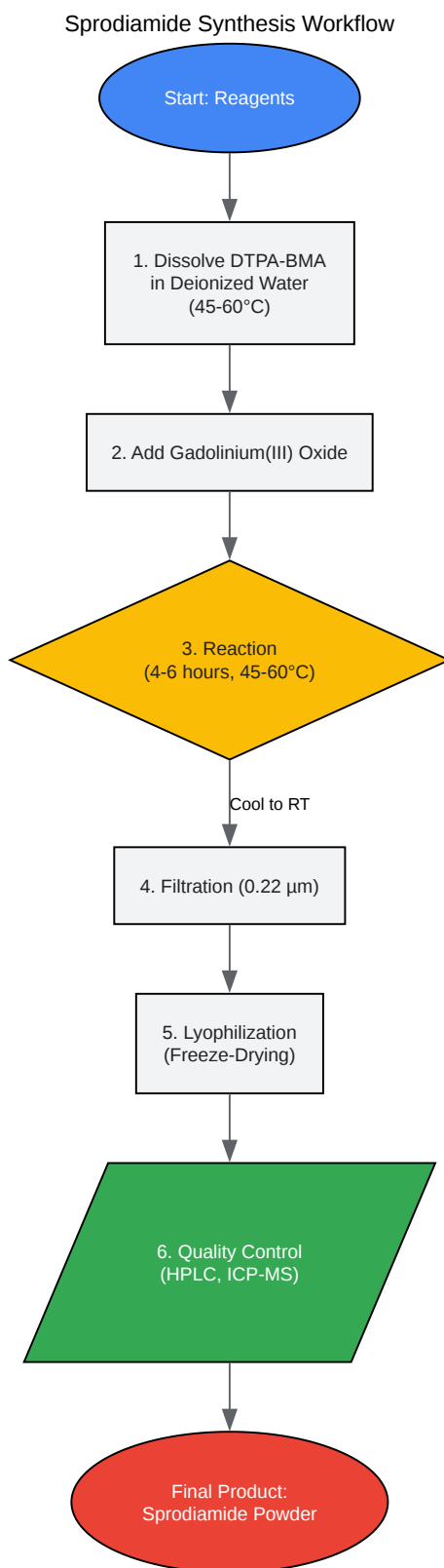
Table 2: Representative Lyophilization Cycle

Stage	Temperature	Duration	Pressure
Freezing	-40 °C	4 hours	Atmospheric
Primary Drying	-20 °C	24 hours	≤ 200 mTorr
Secondary Drying	25 °C	12 hours	≤ 50 mTorr

Table 3: Representative Product Specifications

Analysis	Specification
Appearance	White to off-white powder
Purity (HPLC)	$\geq 99.0\%$
Free Gadolinium (ICP-MS)	$\leq 0.01\%$
Yield	85-95%

Workflow Diagram



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